

# Personal protective equipment for handling XM462

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## Compound of Interest

Compound Name: XM462

Cat. No.: B12366862

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## Essential Safety and Handling Guide for XM462

Disclaimer: A specific Safety Data Sheet (SDS) for **XM462** (CAS No. 1045857-53-1) could not be located. The following guidance is based on best practices for handling potent, research-grade enzyme inhibitors. It is imperative that a comprehensive risk assessment be conducted by a qualified safety professional before any handling of this substance. This document provides general guidance and should not be considered a substitute for a substance-specific SDS.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **XM462**, a dihydroceramide desaturase inhibitor. The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

## Personal Protective Equipment (PPE)

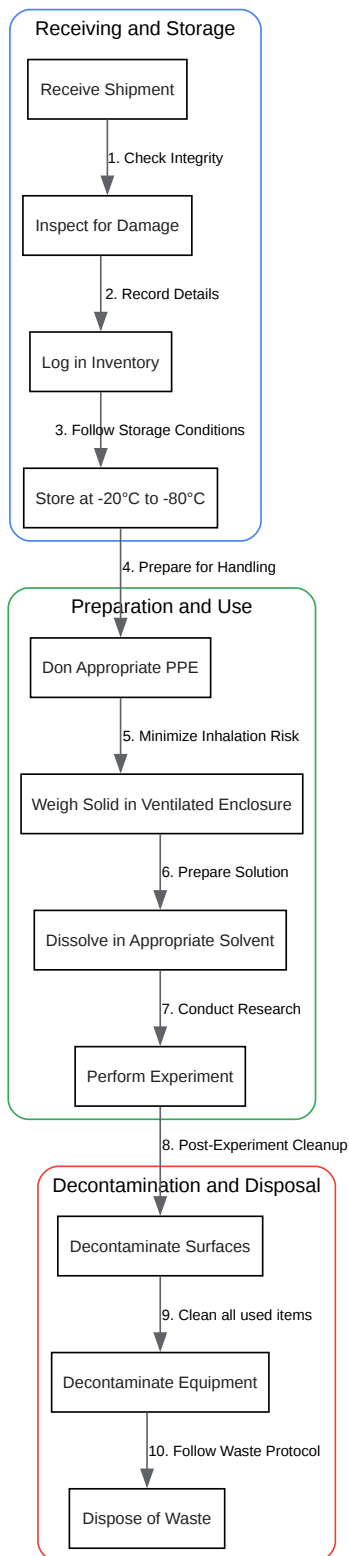
The selection of appropriate PPE is critical to minimize exposure to **XM462**. The following table summarizes the recommended PPE for various laboratory activities involving this compound.

Activity	Recommended PPE
Handling solid XM462 (weighing, aliquoting)	- Full-face respirator with P100 (or N100) particulate filter- Chemical-resistant gloves (Nitrile, double-gloved)- Chemical splash goggles- Lab coat (fully buttoned)- Closed-toe shoes
Preparing stock solutions and dilutions	- Chemical fume hood- Chemical-resistant gloves (Nitrile)- Chemical splash goggles- Lab coat (fully buttoned)- Closed-toe shoes
Cell culture and in vitro assays	- Biosafety cabinet (if applicable)- Chemical-resistant gloves (Nitrile)- Lab coat- Closed-toe shoes
Animal handling (if applicable)	- Consult with institutional animal care and use committee (IACUC) for specific PPE requirements.

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **XM462** is essential to maintain a safe laboratory environment. The following workflow outlines the key steps from receipt of the compound to its final disposal.

## XM462 Handling and Disposal Workflow

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